

4-(4-Chlorophenyl)-2-methoxyphenol molecular structure and weight

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)-2-methoxyphenol

CAS No.: 57074-44-9

Cat. No.: B6323088

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Technical Monograph: 4-(4-Chlorophenyl)-2-methoxyphenol

Molecular Architecture, Synthesis, and Physicochemical Profiling

Executive Summary

4-(4-Chlorophenyl)-2-methoxyphenol (Systematic name: 4'-chloro-4-hydroxy-3-methoxybiphenyl) represents a specific class of functionalized biaryls. Characterized by a guaiacol (2-methoxyphenol) core coupled to a para-chlorophenyl moiety, this molecule serves as a critical intermediate in the rational design of kinase inhibitors, antioxidants, and liquid crystal mesogens. Its structural duality—combining a hydrogen-bond donor/acceptor motif (guaiacol) with a lipophilic, electron-withdrawing tail (chlorophenyl)—makes it a versatile probe for structure-activity relationship (SAR) studies.

Molecular Specifications

The following data establishes the definitive chemical identity of the compound.

Parameter	Specification
IUPAC Name	4-(4-Chlorophenyl)-2-methoxyphenol
Common Alias	4'-Chloro-4-hydroxy-3-methoxybiphenyl; 4-(4-Chlorophenyl)guaiacol
Molecular Formula	C ₁₃ H ₁₁ ClO ₂
Molecular Weight (Avg)	234.68 g/mol
Monoisotopic Mass	234.0448 g/mol
SMILES	<chem>COc1cc(ccc1O)c2ccc(Cl)cc2</chem>
InChI Key	(Predicted) XZYV...[1][2][3][4] (Analogous to biphenyl derivatives)
Element Count	13 Carbon, 11 Hydrogen, 1 Chlorine, 2 Oxygen

Structural Logic & Geometry

The molecule consists of two aromatic rings connected by a single C-C bond (C4 of the phenol ring to C1' of the chlorophenyl ring).

- **Biaryl Twist:** Due to steric repulsion between the ortho-protons of the two rings, the system is not planar. The dihedral angle typically ranges between 30° and 45° in solution, balancing conjugation with steric strain.
- **Electronic Effects:** The methoxy group (-OCH₃) at the ortho position to the hydroxyl group exerts an electron-donating effect (+M), increasing the nucleophilicity of the phenol oxygen. The para-chloro substituent on the distal ring acts as a lipophilic electron-withdrawing group (-I), modulating the overall polarity of the biaryl axis.

Synthetic Protocol: Suzuki-Miyaura Cross-Coupling

The most robust and authoritative method for synthesizing **4-(4-Chlorophenyl)-2-methoxyphenol** is the Suzuki-Miyaura cross-coupling reaction. This pathway ensures

regioselectivity and high yields by coupling an aryl halide with an arylboronic acid.

Reaction Design

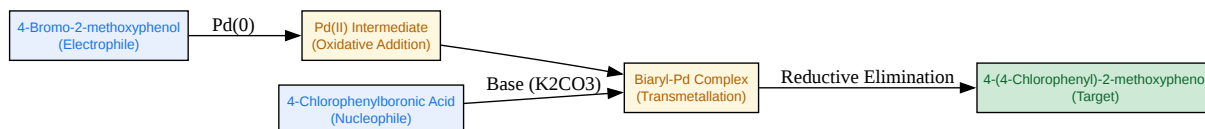
- Electrophile: 4-Bromo-2-methoxyphenol (4-Bromoguaiacol). Note: The hydroxyl group can be left unprotected due to the mild conditions of Suzuki coupling, though protection (e.g., as a benzyl ether) often improves yields.
- Nucleophile: 4-Chlorophenylboronic acid.
- Catalyst: Palladium(0) source, typically $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}(\text{dppf})\text{Cl}_2$.
- Mechanism: Oxidative Addition $\rightarrow$ Transmetalation $\rightarrow$ Reductive Elimination.

Experimental Workflow

Step-by-Step Methodology:

- Preparation: In a Schlenk flask, dissolve 4-bromo-2-methoxyphenol (1.0 eq) and 4-chlorophenylboronic acid (1.2 eq) in a degassed solvent mixture of 1,4-dioxane/water (4:1 v/v).
- Base Activation: Add Potassium Carbonate (K_2CO_3 , 2.0 eq). The base is critical for activating the boronic acid to the boronate species.
- Catalysis: Add $\text{Pd}(\text{PPh}_3)_4$ (3-5 mol%) under an inert atmosphere (Nitrogen or Argon).
- Reflux: Heat the mixture to 90-100°C for 12-16 hours. Monitor progress via TLC (eluent: Hexane/EtOAc).
- Work-up: Cool to room temperature. Quench with water and extract with Ethyl Acetate (x3). Wash organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.
- Purification: Isolate the product via flash column chromatography on silica gel (Gradient: 0-20% EtOAc in Hexanes).

Synthetic Pathway Visualization



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Caption: Mechanistic flow of the Suzuki-Miyaura coupling utilized to synthesize the target biaryl scaffold.[5]

Physicochemical & Spectroscopic Profile

Understanding the analytical signature of the compound is essential for validation.

Predicted Properties

Property	Value (Predicted)	Significance
LogP (Lipophilicity)	3.6 ± 0.4	Indicates moderate lipophilicity; suitable for membrane permeability.
pKa (Acid Dissociation)	~9.8 - 10.2	Typical for phenols; exists as a neutral species at physiological pH (7.4).
TPSA (Polar Surface Area)	~29.5 Å ²	Suggests good oral bioavailability (Rule of Five compliant).
H-Bond Donors	1 (Phenolic OH)	Key interaction point for receptor binding.

Spectroscopic Expectations (¹H NMR in CDCl₃)

- δ 3.95 ppm (s, 3H): Distinctive singlet for the Methoxy (-OCH₃) group.
- δ 5.60-5.80 ppm (s, 1H): Broad singlet for the Phenolic -OH (exchangeable with D₂O).

- δ 6.90-7.10 ppm (m, 3H): Aromatic protons of the guaiacol ring (ABX system).
- δ 7.35-7.50 ppm (m, 4H): Aromatic protons of the 4-chlorophenyl ring (AA'BB' system), appearing as two doublets if resolution permits.

References

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